

# An In-depth Technical Guide to $\gamma,\gamma$ -Dimethyl- $\gamma$ -butyrolactone (CAS 3123-97-5)

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## Compound of Interest

Compound Name: 5,5-Dimethyldihydrofuran-2(3h)-one

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## Abstract

$\gamma,\gamma$ -Dimethyl- $\gamma$ -butyrolactone, also known as **5,5-dimethyldihydrofuran-2(3H)-one** or isocapro lactone, is a five-membered lactone with potential applications in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, spectroscopic data, and known biological activities. The information is presented to support further research and development involving this compound.

## Chemical and Physical Properties

$\gamma,\gamma$ -Dimethyl- $\gamma$ -butyrolactone is a stable organic compound. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	3123-97-5	-
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	114.14 g/mol	--INVALID-LINK--, --INVALID-LINK--
IUPAC Name	5,5-dimethyloxolan-2-one	-
Synonyms	5,5-Dimethyldihydrofuran-2(3H)-one, Isocaprolactone, 4-Methyl-4-pentanolide	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	48-49 °C at 1 mmHg	--INVALID-LINK--

## Synthesis

Two primary synthetic routes are proposed for the preparation of  $\gamma,\gamma$ -dimethyl- $\gamma$ -butyrolactone: Baeyer-Villiger oxidation of 2,2-dimethylcyclobutanone and the lactonization of 4-hydroxy-4-methylpentanoic acid.

### Baeyer-Villiger Oxidation of 2,2-Dimethylcyclobutanone

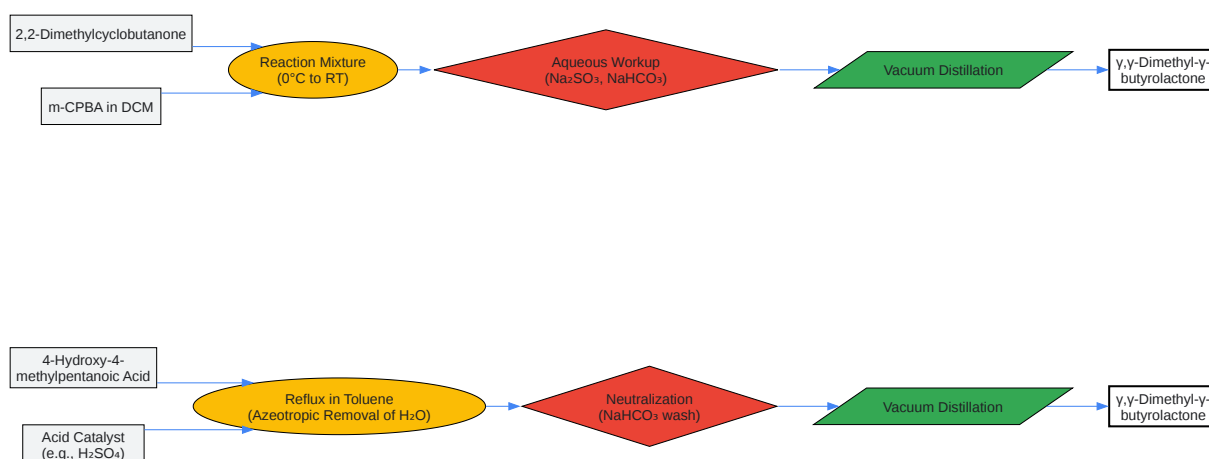
The Baeyer-Villiger oxidation is a reliable method for converting cyclic ketones into lactones.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> The reaction involves the insertion of an oxygen atom adjacent to the carbonyl group.

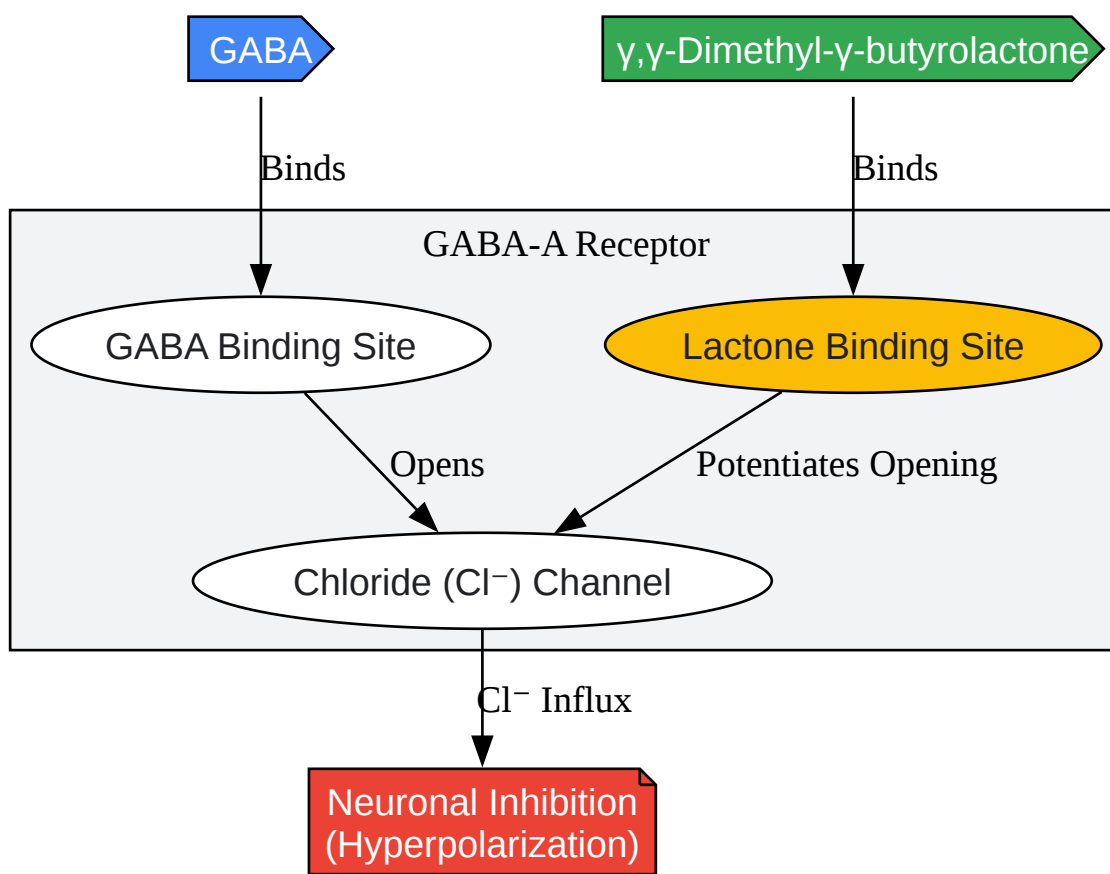
Experimental Protocol:

- Materials: 2,2-dimethylcyclobutanone, meta-chloroperoxybenzoic acid (m-CPBA), dichloromethane (DCM), saturated sodium bicarbonate solution, saturated sodium sulfite solution, anhydrous magnesium sulfate.
- Procedure:
  - Dissolve 2,2-dimethylcyclobutanone in dichloromethane in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.

- Slowly add a solution of m-CPBA (1.1 equivalents) in dichloromethane to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated sodium sulfite solution.
- Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield  $\gamma,\gamma$ -dimethyl- $\gamma$ -butyrolactone.

#### Logical Workflow for Baeyer-Villiger Oxidation:





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## References

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- 2. Human Metabolome Database:  $^1\text{H}$  NMR Spectrum (1D, 90 MHz,  $\text{CDCl}_3$ , experimental) (HMDB0013785) [hmdb.ca]
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- To cite this document: BenchChem. [An In-depth Technical Guide to  $\gamma,\gamma$ -Dimethyl- $\gamma$ -butyrolactone (CAS 3123-97-5)]. BenchChem, [2025]. [Online PDF]. Available at:

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